

Part 1: Executive Safety Directive (Immediate Action)

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Compound of Interest

Compound Name: *Butyl 2-methoxyethyl ether*

CAS No.: 500005-29-8

Cat. No.: B7823240

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STOP AND ASSESS: Before moving, opening, or agitating any container of **Butyl 2-methoxyethyl ether**, you must determine the age and condition of the container.[1]

This chemical is a Class B Peroxide Former.[2] It reacts with atmospheric oxygen to form potentially explosive peroxide concentrations, particularly upon evaporation or distillation.

- If solid crystals are visible in the liquid, around the cap, or at the bottom: DO NOT TOUCH. Evacuate the lab and contact your Explosive Ordnance Disposal (EOD) or High-Hazard Waste team immediately. Friction from unscrewing the cap can detonate the crystals.
- If the container is >1 year old and untested: Do not distill or concentrate. Test for peroxides immediately.[1]

Part 2: Chemical Profile & Hazard Identification

To ensure we are handling the correct agent, verify the identity. "**Butyl 2-methoxyethyl ether**" is a glycol ether, often chemically identified as 1-butoxy-2-methoxyethane.[3]

Property	Specification
Chemical Name	1-butoxy-2-methoxyethane
CAS Number	4431-83-8 (Verify against specific bottle label)
Molecular Formula	C ₇ H ₁₆ O ₂
Flash Point	~45°C - 55°C (Combustible Liquid)
Peroxide Class	Group B (Hazard on Concentration)
Solubility	Miscible with most organic solvents; limited water solubility.[3][4]
Major Hazards	Flammable, Potentially Explosive (Peroxides), Reproductive Toxin.[3]

Scientific Context: Glycol ethers possess an ether linkage (

) adjacent to a methylene group. This structural motif is highly susceptible to radical substitution by atmospheric oxygen, leading to the formation of hydroperoxides (

).[3] Unlike diethyl ether peroxides which often precipitate, glycol ether peroxides are frequently soluble in the parent solvent, making them invisible threats until the solvent is distilled (concentrated) or dried [1].

Part 3: Pre-Disposal Validation Protocol

You cannot dispose of this chemical into a waste stream without validating its peroxide status. This is a self-validating system: the test result dictates the logistical path.

Step 1: The Peroxide Quantification

Materials: Quantofix® Peroxide 100 test strips (or equivalent semi-quantitative starch-iodine strips).

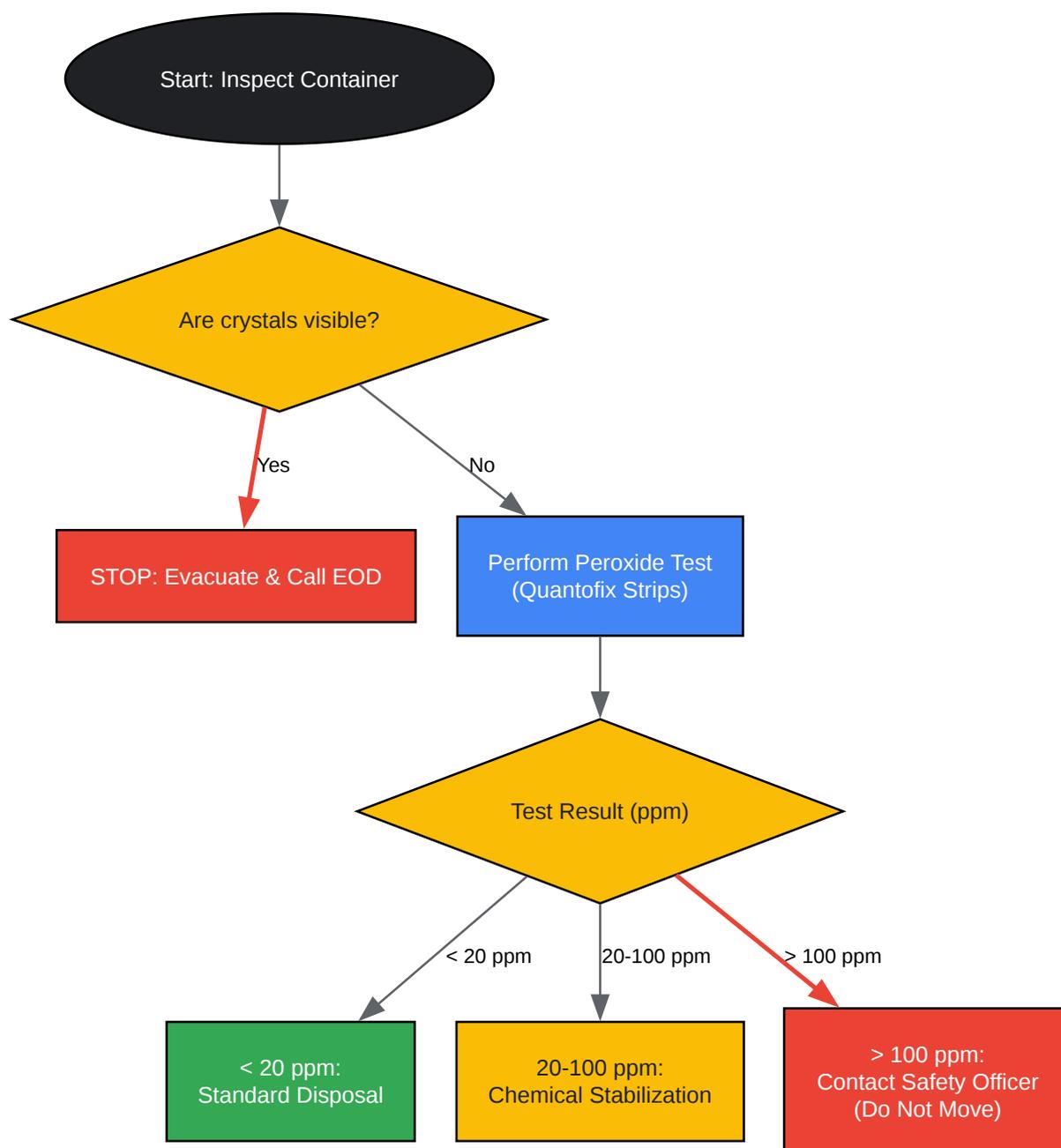
- PPE: Butyl rubber gloves (Nitrile provides insufficient breakthrough time for glycol ethers), safety goggles, flame-resistant lab coat.

- Aliquot: Using a clean glass pipette, remove 1 mL of solvent. Do not pour directly from the bottle if crystals are suspected.
- Test: Dip the strip. Wait 15 seconds. Compare color change.

Step 2: The Decision Matrix

- < 20 ppm: Safe for standard organic solvent disposal.
- 20 - 100 ppm: Must be chemically stabilized (reduced) before disposal.
- > 100 ppm: High Hazard. Requires specialized stabilization or remote opening.

Visual Workflow: Peroxide Decision Logic



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Figure 1: Decision matrix for assessing peroxide risks prior to disposal. Note the critical stop point if crystals are observed.

Part 4: Stabilization & Disposal Procedures

Scenario A: Stabilization (20 - 100 ppm)

If peroxides are detected but are below the explosive threshold, you must reduce them before placing the container in the waste stream.

Mechanism: Ferrous ions (

) reduce hydroperoxides to alcohols, preventing explosion risks.

- Prepare Solution: Acidified Ferrous Sulfate (

).
 - Mix 60g

+ 6mL conc.

+ 110mL water.
- Wash: Add the ferrous sulfate solution to the ether in a 1:1 ratio.
- Agitate: Shake gently (behind a blast shield) to ensure contact between phases.
- Retest: Verify peroxides are < 10 ppm.

Scenario B: Waste Stream Selection

Once the chemical is confirmed peroxide-free (or stabilized), it enters the hazardous waste stream.

Waste Classification (RCRA Context):

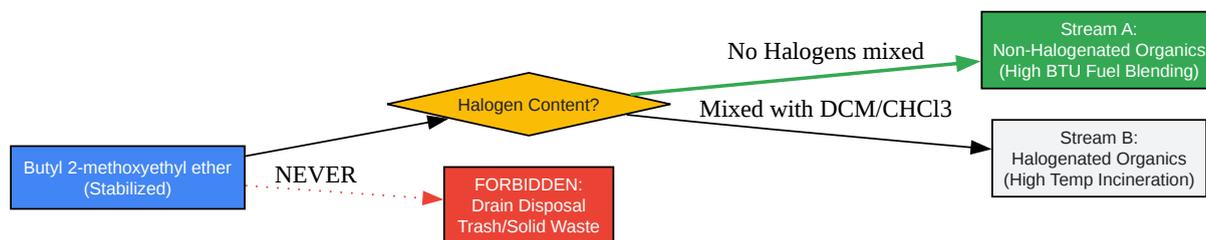
- Code:D001 (Ignitable Characteristic). Even if the flash point is marginally above 60°C, it is best practice to manage as D001 due to combustibility and calorific value for incineration.
- Stream: Non-Halogenated Organic Solvents.

Segregation Rules:

- DO NOT MIX WITH: Oxidizers (Nitric acid, Perchloric acid) or Halogenated solvents (Chloroform, DCM) if possible (to keep incineration costs lower, though chemically compatible).

- Container: High-Density Polyethylene (HDPE) or Steel Jerrycan. Must be grounded during transfer.

Visual Workflow: Waste Segregation



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Figure 2: Waste stream segregation logic. Incineration (Fuel Blending) is the standard disposal method for this solvent.

Part 5: Emergency Procedures

Spill Response (< 1 Liter):

- Isolate: Remove ignition sources immediately.
- PPE: Butyl rubber gloves, respirator (organic vapor cartridge) if ventilation is poor.
- Absorb: Use non-combustible absorbents (Vermiculite or clay-based). Do not use paper towels (increases surface area for flammability).
- Disposal: Collect absorbed material into a sealed bag, label as "Hazardous Waste - Debris contaminated with Glycol Ether," and place in a fume hood.

Exposure:

- Skin: Wash with soap and water for 15 minutes. Glycol ethers are readily absorbed through skin; monitor for signs of hemolysis (blood in urine) [2].

- Eyes: Rinse for 15 minutes.[5] Seek medical attention.

References

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